

α -Ergocryptine-d3: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: α -Ergocryptine-d3

Cat. No.: B1147346

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **α -Ergocryptine-d3**. The information presented is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely. The safety data for α -Ergocryptine is used as a surrogate for **α -Ergocryptine-d3**, as the deuterated form is not expected to have significantly different toxicological properties.


Hazard Identification and Classification


α -Ergocryptine is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1]
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child[1][2]
Effects on or via lactation	-	H362: May cause harm to breast-fed children[1]

Signal Word: Warning[1]

Pictograms:

 alt text

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Toxicological Data

A subacute dietary toxicity study in Sprague-Dawley rats provides key data on the potential effects of α -ergocryptine.

Parameter	Species	Route of Administration	Duration	NOAEL (No-Observed-Adverse-Effect Level)	Key Findings
General Toxicity	Sprague-Dawley Rat	Dietary	28-32 days	4 mg/kg diet[3][4]	U-shaped dose-response curves for body weight, food intake, and food efficiency. Effects on hematological parameters, serum enzymes, and organ weights were observed at higher doses. [3][4]

The U-shaped dose-response curve observed in some parameters is hypothesized to be related to the dopaminergic properties of α -ergocryptine influencing food intake[3][5].

Exposure Controls and Personal Protection

Strict adherence to safety protocols is mandatory when handling **α -Ergocryptine-d3**.

Engineering Controls

- Ventilation: Handle in a well-ventilated place, preferably in a chemical fume hood to avoid dust and aerosol formation.[1][6]

- Emergency Equipment: Ensure emergency exits and a risk-elimination area are readily accessible.^[1]

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[1]
Skin Protection	Chemical-impermeable gloves (inspected prior to use), and fire/flammable resistant and impervious clothing. ^[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used. ^[1]

The following diagram illustrates the recommended PPE workflow.

Figure 1: Personal Protective Equipment (PPE) Workflow

Safe Handling and Storage

- Handling: Avoid contact with skin and eyes.^{[1][6]} Avoid the formation of dust and aerosols.^[1]^[6] Use non-sparking tools to prevent fire from electrostatic discharge.^{[1][6]} Do not eat, drink, or smoke when using this product.^[1] Wash hands thoroughly after handling.^[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][6]} Store locked up and apart from foodstuff containers or incompatible materials.^{[1][6]} Recommended storage temperature is 2-8°C in a refrigerator.^[7]

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

The logical flow for responding to an exposure event is depicted below.

Figure 2: First Aid Response Flowchart

Spills and Disposal

- Spill Response: Evacuate personnel to safe areas.[1] Wear appropriate PPE, including a self-contained breathing apparatus if necessary.[1] Avoid dust formation.[1] Remove all sources of ignition.[1] Prevent further leakage or spillage if safe to do so.[1] Do not let the chemical enter drains.[1]
- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: No data available.

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[1]

Signaling Pathways and Mechanism of Action

α -Ergocryptine acts as a dopamine receptor agonist.[8] Its biological effects are primarily mediated through its interaction with dopamine receptors in various tissues. Dihydro- α -ergocryptine, a related compound, is a potent agonist of the dopamine D2 receptor and a partial agonist of the D1 and D3 receptors.[9] It also interacts with α -1 and α -2 adrenergic receptors.[9] The toxicological effects observed, such as changes in food intake and hormonal parameters, are likely linked to its dopaminergic activity.[3][5]

The following diagram illustrates a simplified representation of α -Ergocryptine's primary mechanism of action.

Figure 3: Simplified Signaling Pathway of α -Ergocryptine

This guide is intended for informational purposes and should not replace a thorough review of the official Safety Data Sheet (SDS) and consultation with safety professionals. Always prioritize safety and handle **α -Ergocryptine-d3** with the utmost care in a controlled laboratory setting.

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